

# Personal protective equipment for handling Pentafluorophenyl methacrylate

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## Compound of Interest

Compound Name: Pentafluorophenyl methacrylate

Cat. No.: B179071

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## Essential Safety and Handling Guide for Pentafluorophenyl Methacrylate

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **Pentafluorophenyl methacrylate** (PFPMA). Adherence to these guidelines is critical to ensure personal safety and minimize environmental impact.

## Chemical and Physical Properties

**Pentafluorophenyl methacrylate** is a halogenated organic compound with the following properties:

Property	Value
CAS Number	13642-97-2[1]
Molecular Formula	C <sub>10</sub> H <sub>5</sub> F <sub>5</sub> O <sub>2</sub> [1][2]
Molecular Weight	252.14 g/mol [1][2]
Appearance	Colorless liquid[3]
Density	1.394 g/mL at 25 °C[1]
Flash Point	77.8 °C (172.0 °F)[1]
Storage Temperature	2-8°C[1]

## Hazard Identification and First Aid

PPFMA is classified as a combustible liquid that can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[4][5]

Hazard	First Aid Measures
Skin Contact	Causes skin irritation.[4][5] Immediately flush skin with plenty of water. Remove contaminated clothing.
Eye Contact	Causes serious eye irritation.[4][5] Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Inhalation	May cause respiratory irritation.[5] Move person into fresh air.
Ingestion	May be harmful if swallowed. Rinse mouth with water. Do NOT induce vomiting.

In all cases of exposure, seek immediate medical attention.

## Personal Protective Equipment (PPE)

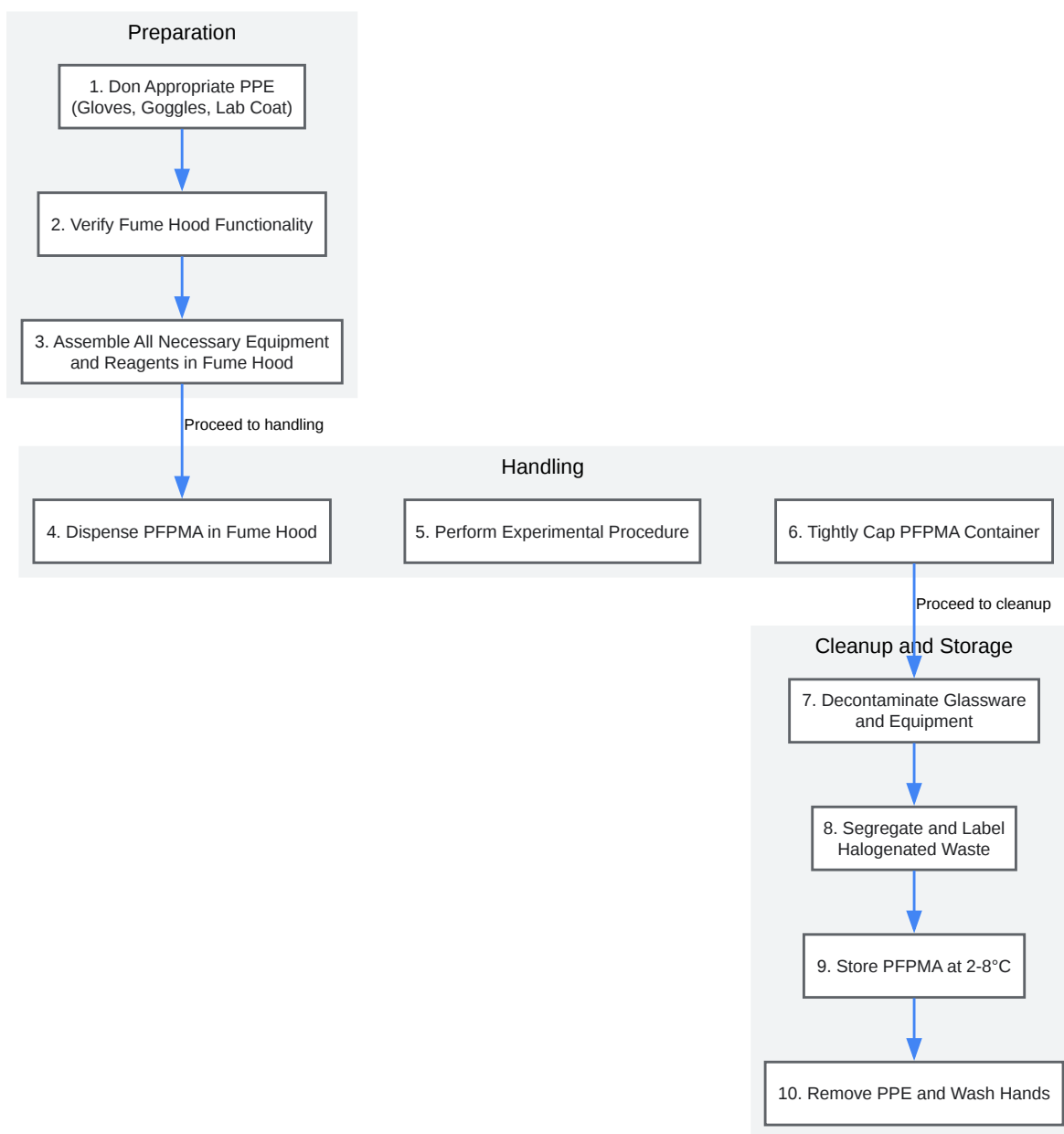
The following PPE is mandatory when handling **Pentafluorophenyl methacrylate**.

PPE Category	Specification	Rationale
Hand Protection	Butyl or Polyvinyl Alcohol (PVA) gloves are recommended for prolonged contact. Nitrile gloves may be used for incidental splash protection but should be changed immediately upon contact. <a href="#">[6]</a>	Provides the best chemical resistance against methacrylates. Nitrile offers limited protection.
Eye Protection	Chemical splash goggles. A face shield should be worn over goggles when there is a risk of splashing.	Protects against splashes and vapors that can cause serious eye irritation.
Skin and Body Protection	A flame-resistant lab coat worn over long-sleeved clothing and closed-toe shoes.	Protects skin from accidental contact and provides a barrier against small splashes.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is required when working outside of a certified chemical fume hood or when vapors/aerosols may be generated. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>	Protects against inhalation of vapors that can cause respiratory tract irritation.

## Operational Plan: Step-by-Step Handling Procedure

This workflow ensures the safe handling of PFPMA in a laboratory setting.

## Workflow for Handling Pentafluorophenyl Methacrylate



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**Caption:** Step-by-step workflow for the safe handling of **Pentafluorophenyl methacrylate**.

## Disposal Plan

Proper disposal of **Pentafluorophenyl methacrylate** and associated waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** PFPMA is a halogenated organic compound.<sup>[11]</sup> All waste containing PFPMA, including contaminated gloves, pipette tips, and empty containers, must be collected in a designated, labeled hazardous waste container for "Halogenated Organic Waste".<sup>[5]</sup><sup>[12]</sup>
- **Do Not Mix:** Do not mix halogenated waste with non-halogenated solvent waste.<sup>[11]</sup><sup>[12]</sup> This prevents the entire volume of waste from being classified as more hazardous and expensive to dispose of.
- **Container Management:** Waste containers must be kept tightly closed except when adding waste.<sup>[5]</sup> They should be stored in a well-ventilated area, away from sources of ignition.
- **Disposal Method:** All PFPMA waste must be disposed of through a licensed hazardous waste disposal company. Do not dispose of PFPMA down the drain.<sup>[12]</sup>
- **Spill Management:**
  - **Small Spills (<100 mL):** In a fume hood, absorb the spill with an inert absorbent material (e.g., vermiculite, sand). Collect the contaminated material in a sealed container and dispose of it as halogenated hazardous waste.
  - **Large Spills (>100 mL):** Evacuate the area and contact your institution's environmental health and safety (EHS) department immediately.

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